

# Decoding the Certificate of Analysis: A Technical Guide to Butylphthalide-d9

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## Compound of Interest

Compound Name: Butylphthalide-d9

Cat. No.: B15581110

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## Introduction

In the precise world of scientific research and pharmaceutical development, the purity and identity of every compound are paramount. The Certificate of Analysis (CoA) serves as a critical document, providing a comprehensive quality report for a specific batch of a chemical substance. This guide offers an in-depth exploration of a typical Certificate of Analysis for **Butylphthalide-d9**, a deuterated analog of Butylphthalide used as an internal standard in pharmacokinetic studies and as a tracer in metabolic research. Understanding the data and methodologies presented in the CoA is essential for ensuring experimental accuracy, reproducibility, and compliance with regulatory standards.

## Certificate of Analysis: Butylphthalide-d9

Product Identification

Parameter	Details
Product Name:	Butylphthalide-d9
Synonyms:	3-n-Butylphthalide-d9
Catalog Number:	BPD9-12345
Batch/Lot Number:	BPD9-25-001
CAS Number:	2251692-52-9
Molecular Formula:	C <sub>12</sub> H <sub>5</sub> D <sub>9</sub> O <sub>2</sub>
Molecular Weight:	199.29 g/mol
Structure:	(Chemical structure image would be here)
Date of Analysis:	2025-12-15
Retest Date:	2027-12-14
Storage Conditions:	Store at 2-8°C, protected from light.

Quality Control Data & Specifications

The following table summarizes the analytical tests performed on this batch of **Butylphthalide-d9**, the established specifications, and the measured results.

Test	Method	Specification	Result
Appearance	Visual Inspection	Colorless to pale yellow oil	Conforms
Identity ( $^1\text{H}$ NMR)	$^1\text{H}$ Nuclear Magnetic Resonance	Conforms to structure	Conforms
Identity (Mass Spec)	ESI-MS	$[\text{M}+\text{H}]^+ = 200.18 \pm 0.5$ amu	200.18 amu
Chemical Purity	HPLC (UV at 228 nm)	$\geq 98.0\%$	99.85%
Isotopic Purity	Mass Spectrometry (ESI-MS)	$\geq 98$ atom % D	99.2 atom % D
Water Content	Karl Fischer Titration	$\leq 0.5\%$	0.12%
Residual Solvents	GC-HS (USP <467>)	Meets USP Class 2 & 3 limits	Conforms
Elemental Impurities	ICP-MS (USP <232>)	Meets USP limits	Conforms

## Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below to ensure transparency and facilitate methodological replication or assessment.

### 1. High-Performance Liquid Chromatography (HPLC) for Chemical Purity

- Objective: To determine the chemical purity of **Butylphthalide-d9** by separating it from any non-deuterated or other chemical impurities.
- Instrumentation: Agilent 1200 Series HPLC system or equivalent, equipped with a UV detector.
- Methodology:
  - Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5  $\mu\text{m}$  particle size).
  - Mobile Phase: A gradient of Acetonitrile (A) and Water (B).

- Gradient Program: Start at 60% A, ramp to 95% A over 10 minutes, hold for 2 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 228 nm.
- Injection Volume: 10 µL.
- Sample Preparation: A 1 mg/mL solution of **Butylphthalide-d9** is prepared in Acetonitrile.
- Purity Calculation: The purity is calculated based on the area percentage of the main peak relative to the total peak area in the chromatogram.

## 2. Mass Spectrometry (MS) for Identity and Isotopic Purity

- Objective: To confirm the molecular weight of **Butylphthalide-d9** and determine its isotopic distribution and purity.
- Instrumentation: Triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Methodology:
  - Ionization Mode: Positive Electrospray Ionization (ESI+).
  - Scan Mode: Full scan from m/z 100 to 300.
  - Capillary Voltage: 4.0 kV.
  - Nebulizer Gas (Nitrogen) Pressure: 35 psi.
  - Drying Gas (Nitrogen) Flow: 10 L/min.
  - Drying Gas Temperature: 350°C.

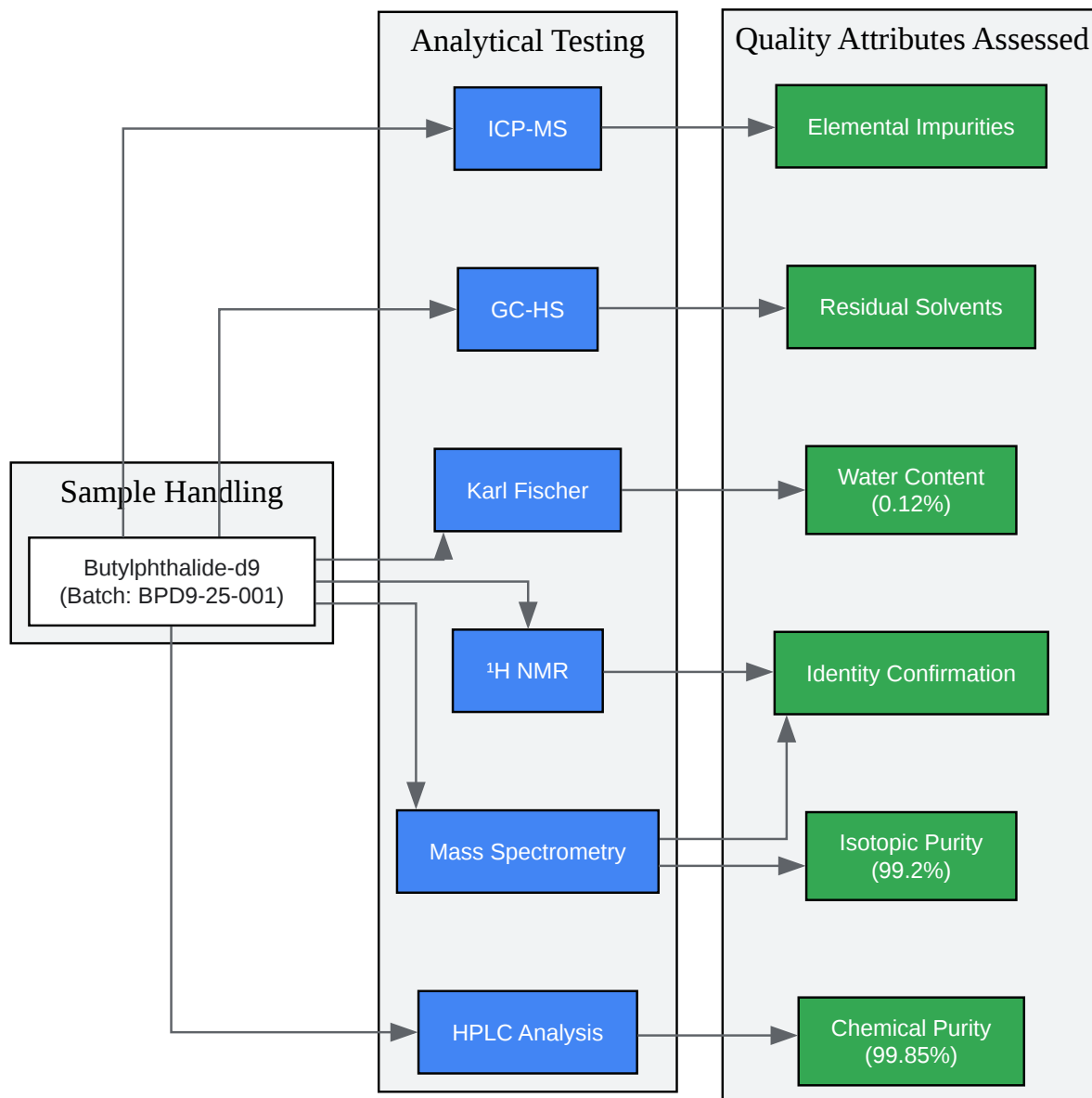
- Sample Preparation: The sample is diluted to approximately 10 µg/mL in methanol and infused directly into the mass spectrometer.
- Identity Confirmation: The presence of the protonated molecular ion  $[M+H]^+$  at  $m/z$  ~200.18 confirms the identity.
- Isotopic Purity Calculation: The relative intensities of the isotopic peaks (d0 to d9) are measured. Isotopic purity is calculated as the percentage of the d9 isotopologue relative to the sum of all isotopologues.

### 3. Nuclear Magnetic Resonance ( $^1H$ NMR) for Structural Identity

- Objective: To confirm the chemical structure of **Butylphthalide-d9** by observing the absence of proton signals from the deuterated butyl chain.
- Instrumentation: 400 MHz NMR Spectrometer.
- Methodology:
  - Sample Preparation: Approximately 10 mg of **Butylphthalide-d9** is dissolved in 0.7 mL of Chloroform-d ( $CDCl_3$ ).
  - Acquisition Parameters:
    - Pulse Sequence: Standard 1D proton.
    - Number of Scans: 16.
    - Relaxation Delay: 2.0 seconds.
  - Data Analysis: The resulting spectrum is compared to the spectrum of non-deuterated Butylphthalide. The absence or significant reduction of proton signals corresponding to the butyl group confirms the deuteration and structural integrity.

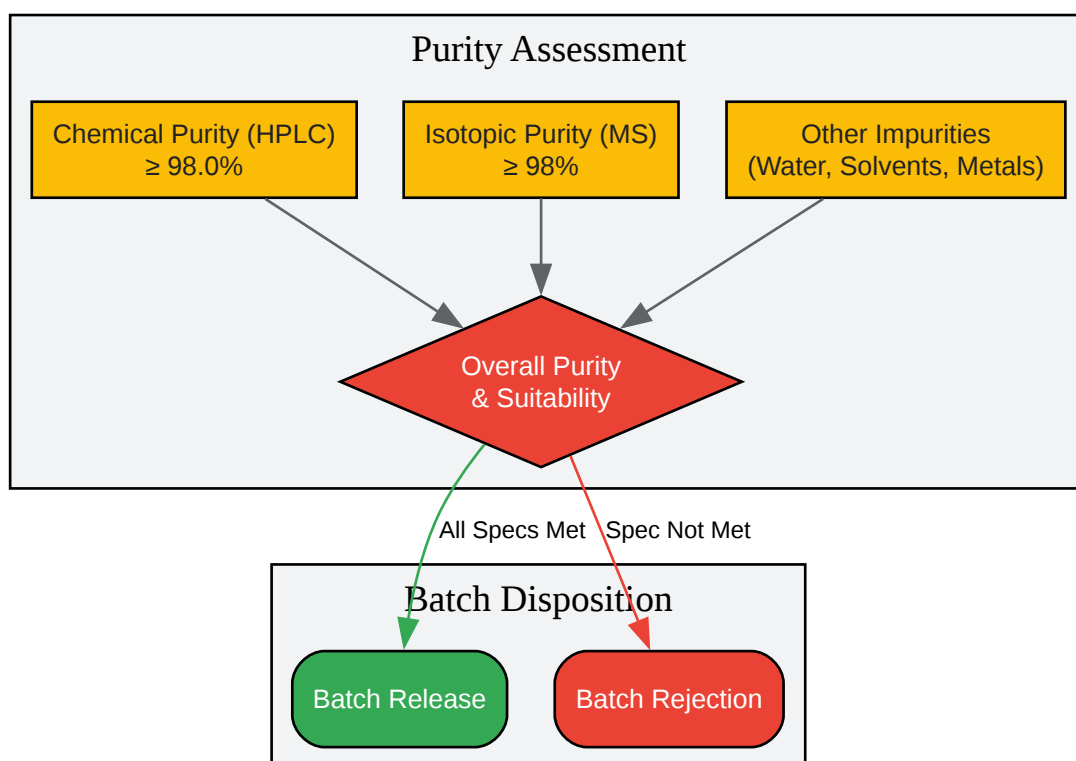
## Visualizing the Analytical Workflow

The following diagrams illustrate the logical flow of the analytical processes used to certify the quality of **Butylphthalide-d9**.



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Caption: Overall analytical workflow for the quality control of **Butylphthalide-d9**.



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Caption: Logical relationship for the final purity assessment and batch release decision.

## Conclusion

The Certificate of Analysis for **Butylphthalide-d9** is a testament to the rigorous quality control measures applied to ensure its suitability for research and development. By providing detailed quantitative data and transparent experimental protocols, it empowers scientists to proceed with confidence in their experiments. This guide has deconstructed the key components of the CoA, offering a clear framework for its interpretation and underscoring its importance in maintaining the integrity of scientific research.

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